

An In-depth Technical Guide to Quinoline-6-carbohydrazide

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Compound of Interest

Compound Name: Quinoline-6-carbohydrazide

Cat. No.: B1297473

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This technical guide provides a comprehensive overview of **Quinoline-6-carbohydrazide**, including its chemical identity, physicochemical properties, synthesis protocols, and potential applications for researchers, scientists, and drug development professionals.

Chemical Identity

IUPAC Name: **quinoline-6-carbohydrazide**[\[1\]](#)[\[2\]](#)

Synonyms:

- 6-Quinolinecarbohydrazide[\[3\]](#)
- 6-Quinolinecarboxylic acid hydrazide[\[1\]](#)[\[4\]](#)
- 6QuinolCON2[\[1\]](#)[\[3\]](#)
- AIDS008970[\[1\]](#)
- ZINC00171306[\[1\]](#)

Physicochemical Properties

The key physicochemical properties of **Quinoline-6-carbohydrazide** are summarized in the table below.

Property	Value	Source
CAS Number	5382-47-8	[3][4]
Molecular Formula	C ₁₀ H ₉ N ₃ O	[2][3]
Molecular Weight	187.20 g/mol	[2][3]
Melting Point	195-197 °C	[5][6]
Density	1.297 g/cm ³	[3]
Refractive Index	1.682	[3]
LogP	1.92950	[3]
InChI Key	ODFBQWDWMOXDDW-UHFFFAOYSA-N	[2][4]
SMILES	C1=CC2=C(C=CC(=C2)C(=O)NN)N=C1	[2][7]

Experimental Protocols

Synthesis of **Quinoline-6-carbohydrazide** from Methyl 6-quinolinecarboxylate[5]

This protocol details the synthesis of **quinoline-6-carbohydrazide** via the hydrazinolysis of methyl 6-quinolinecarboxylate.

Materials:

- Methyl 6-quinolinecarboxylate
- 99% Hydrazine hydrate
- Ethanol
- Methanol (cold)
- Toluene

- Acetone

Procedure:

- Dissolve methyl 6-quinolinecarboxylate (0.10 mol) in ethanol (50 mL).
- Add 99% hydrazine hydrate (0.10 mol) to the solution.
- Reflux the mixture for 17 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with a mobile phase of toluene:acetone (8:2, v/v).
- Upon completion of the reaction, cool the reaction mixture.
- Collect the resulting solid precipitate by filtration.
- Wash the collected solid with a small amount of cold methanol.
- The final product is a colorless solid.

Expected Yield: 89%[\[5\]](#)

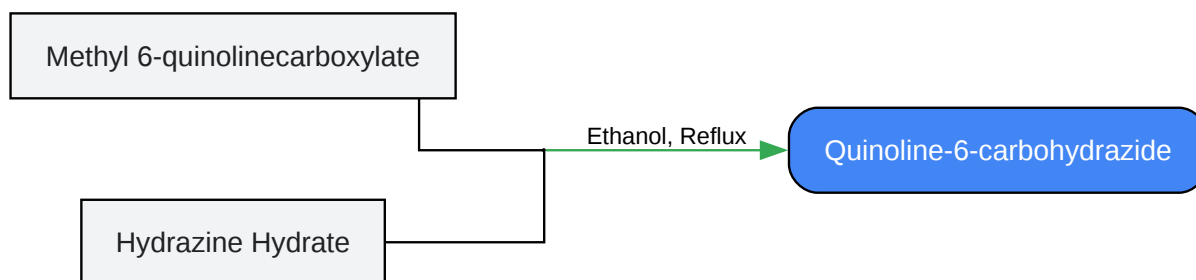
Characterization Data:

- IR (KBr, cm^{-1}): 3376, 3291 (NH_2), 1689 (C=O , amide)[\[5\]](#)[\[6\]](#)
- ^1H NMR (400 MHz, DMSO-d_6): δ 10.34 (br s, 1H, NH), 8.89 (dd, $J = 1.7, 4.1$ Hz, 1H), 8.38-8.43 (m, 2H), 8.19 (dd, $J = 1.6, 8.3$ Hz, 1H), 7.97 (d, $J = 7.7$ Hz, 1H), 7.53 (dd, $J = 4.1, 8.3$ Hz, 1H), 4.71 (br s, 2H, NH_2)[\[5\]](#)[\[6\]](#)

Visualized Workflows and Potential Applications

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **Quinoline-6-carbohydrazide**.

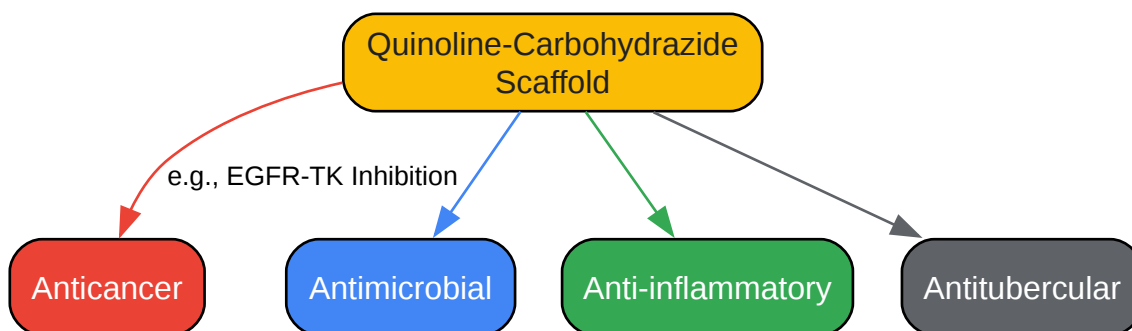


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Caption: Synthesis of **Quinoline-6-carbohydrazide**.

Potential Therapeutic Relevance of Quinoline Derivatives

While specific signaling pathways for **Quinoline-6-carbohydrazide** are not extensively documented, the broader class of quinoline-hydrazide derivatives has shown significant biological activity.[8] For instance, derivatives of the isomeric quinoline-4-carbohydrazide have been synthesized and evaluated as potential anticancer agents targeting the EGFR-TK pathway.[9] The diagram below conceptualizes the general therapeutic potential of functionalized quinoline motifs.



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Caption: Potential therapeutic applications of quinoline derivatives.

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